

An In-depth Technical Guide to the Physical Properties of Acetophenone-(phenyl-d5)

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Compound of Interest

Compound Name: Acetophenone-(phenyl-d5)

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Introduction

Acetophenone-(phenyl-d5), a deuterated isotopologue of acetophenone, is a valuable compound in various scientific fields, particularly in mass spectrometry-based applications where it serves as an internal standard. Its utility also extends to mechanistic studies in organic chemistry and drug metabolism research. The substitution of hydrogen with deuterium in the phenyl ring imparts a greater molecular weight without significantly altering the chemical properties, making it an ideal tracer. This guide provides a comprehensive overview of its core physical properties, supported by established experimental protocols for their determination.

Core Physical Properties

The physical characteristics of **Acetophenone-(phenyl-d5)** are crucial for its handling, application in experimental setups, and for the interpretation of analytical data. The following table summarizes its key physical properties.

Property	Value
Molecular Formula	C ₆ D ₅ COCH ₃ [1]
Molecular Weight	125.18 g/mol [1][2][3][4]
Melting Point	19-20 °C[4][5][6]
Boiling Point	202 °C[4][5][6]
Density	1.073 g/mL at 25 °C[4][5]
Refractive Index	n _{20/D} 1.5335[5]
Flash Point	76.00 °C (closed cup)
CAS Number	28077-64-7[1][2][4]
Appearance	Colorless liquid or white crystals[6][7]

Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental in chemical research. The following are detailed methodologies for the key experiments cited.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline organic compounds, this transition occurs over a narrow range.

Methodology: Capillary Tube Method[8][9][10]

- **Sample Preparation:** A small amount of the solid organic compound is finely powdered.[8] A capillary tube, sealed at one end, is filled with a small amount of the powdered sample by tapping the open end into the powder.[10] The tube is then inverted and tapped gently to pack the sample into the sealed end.[10]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[8] This assembly is then placed in a heating bath apparatus, such as a Thiele tube or a Mel-Temp apparatus, which contains a high-boiling point liquid (e.g., paraffin oil or silicone oil).[8]

- **Heating and Observation:** The heating bath is heated slowly and uniformly, at a rate of about 1-2°C per minute, especially near the expected melting point.^[8] The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.^[11] For a pure compound, this range is typically narrow (0.5-1.0°C).^[8]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^{[12][13][14]}

Methodology: Thiele Tube or Aluminum Block Method^{[15][16]}

- **Sample Preparation:** A small amount of the liquid is placed in a small test tube or fusion tube.^{[13][15]} A capillary tube, sealed at one end, is placed inverted into the liquid.^[15]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a heating oil or inserted into a hole in an aluminum heating block.^{[12][15]} The thermometer bulb and the liquid sample should be at the same level.^[15]
- **Heating and Observation:** The apparatus is heated slowly and uniformly.^[15] As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.^[15] The heating is then stopped, and the apparatus is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[14]

Density Determination

Density is the mass of a substance per unit volume. For liquids, it is commonly determined using a pycnometer or by the buoyancy technique.^[17]

Methodology: Pycnometer Method^[17]

- **Mass of Empty Pycnometer:** A clean, dry pycnometer (a glass flask with a specific volume) is weighed accurately on an analytical balance.^[17]
- **Mass of Pycnometer with Liquid:** The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped from the

outside. The filled pycnometer is then weighed.[17]

- Calculation: The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.[17]

Methodology: Direct Measurement[18][19][20]

- Tare the Balance: A graduated cylinder is placed on an electronic balance, and the balance is tared to zero.[18]
- Measure Volume and Mass: A specific volume of the liquid is carefully added to the graduated cylinder. The mass of the liquid is recorded directly from the balance.[18][20]
- Calculation: The density is calculated by dividing the recorded mass by the measured volume. This can be repeated with different volumes to improve accuracy.[20]

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. The non-deuterated form, acetophenone, is slightly soluble in water and soluble in organic solvents like ethanol, ether, and chloroform.[6][21][22] The solubility of **Acetophenone-(phenyl-d5)** is expected to be very similar.

Methodology: Qualitative Solubility Test[23][24][25]

- Sample and Solvent: A small, measured amount of the solute (e.g., 25 mg) is placed in a test tube.[23]
- Addition of Solvent: A small volume of the solvent (e.g., 0.75 mL) is added in portions.[23]
- Mixing and Observation: After each addition, the test tube is shaken vigorously.[23][26] The substance is considered soluble if it completely dissolves. If the substance does not dissolve in a given solvent, its solubility in other solvents (e.g., aqueous acids or bases) can be tested to classify it based on its functional groups.[27][25]

Visualization of Isotopic Relationship

The following diagram illustrates the simple logical relationship between acetophenone and its deuterated form, **Acetophenone-(phenyl-d5)**.



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Caption: Relationship between Acetophenone and its deuterated isotopologue.

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